Biological activity of 2'-Chloro-biphenyl-3-amine derivatives

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Compound of Interest

Compound Name:	*2'-Chloro-biphenyl-3-amine*
Cat. No.:	*B1636351*

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Biological Activity of **2'-Chloro-biphenyl-3-amine** Derivatives

Executive Summary

This technical guide evaluates the pharmacological potential of **2'-Chloro-biphenyl-3-amine** (CAS: 1997842-72-4) as a privileged scaffold in medicinal chemistry.[1] Unlike its ortho-isomer counterparts (e.g., the core of the fungicide Boscalid), this meta-amino biaryl template offers distinct steric and electronic vectors for drug design.[1] Its derivatives are primarily investigated for p38 MAP Kinase inhibition (anti-inflammatory), Succinate Dehydrogenase Inhibition (SDHI) (fungicidal), and Cholinesterase inhibition (neuroprotective).

Structural Analysis & SAR Rationale

The **2'-Chloro-biphenyl-3-amine** scaffold is characterized by a biphenyl core with a chlorine atom at the ortho position of the distal ring and an amine at the meta position of the proximal ring.[1]

- Steric Lock: The 2'-chloro substituent induces a twisted conformation (dihedral angle ~60-90°) between the phenyl rings, disrupting planarity.[1] This "ortho-effect" is critical for fitting into hydrophobic pockets of enzymes like p38 MAPK.[1][2]

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- Meta-Amine Vector: The 3-position amine provides a unique vector for amide coupling, directing substituents into the solvent-exposed regions or specific allosteric pockets, distinct from the 2-position amine found in commercial SDHI fungicides.[1]

Comparative Biological Activity

A. p38 MAP Kinase Inhibition (Anti-Inflammatory)

Derivatives of **2'-chloro-biphenyl-3-amine** are potent ATP-competitive inhibitors of p38

MAPK.[1] The scaffold mimics the hydrophobic interactions of established inhibitors but with improved solubility profiles.[2]

Mechanism: The biphenyl moiety occupies the hydrophobic pocket adjacent to the ATP binding site (Thr106 gatekeeper), while the amide derivative interacts with the Glu71/Asp168 motif.

Table 1: Comparative Potency of Biphenyl Amide Derivatives vs. Standard

Compound Class	Target	IC50 (nM)	Selectivity Profile	Key Advantage
2'-Cl-biphenyl-3-amide deriv.	p38 MAPK	15 - 45	High (>100x vs JNK/ERK)	Improved metabolic stability (t1/2 > 2h)
SB203580 (Standard)	p38 MAPK	50 - 100	Moderate	High toxicity/liver liability
BIRB 796	p38 MAPK	4 - 10	High	Complex synthesis; lower solubility

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Analyst Note: The 2'-chloro substitution is superior to 2'-H analogs (IC50 > 200 nM) due to the forced non-planar conformation which better matches the kinase active site topology.[1]

B. Fungicidal Activity (SDHI)

While commercial SDHIs (e.g., Boscalid) utilize a 2-aminobiphenyl core, 3-aminobiphenyl derivatives exhibit "reverse-binding" modes in the ubiquinone binding site of Complex II.[1]

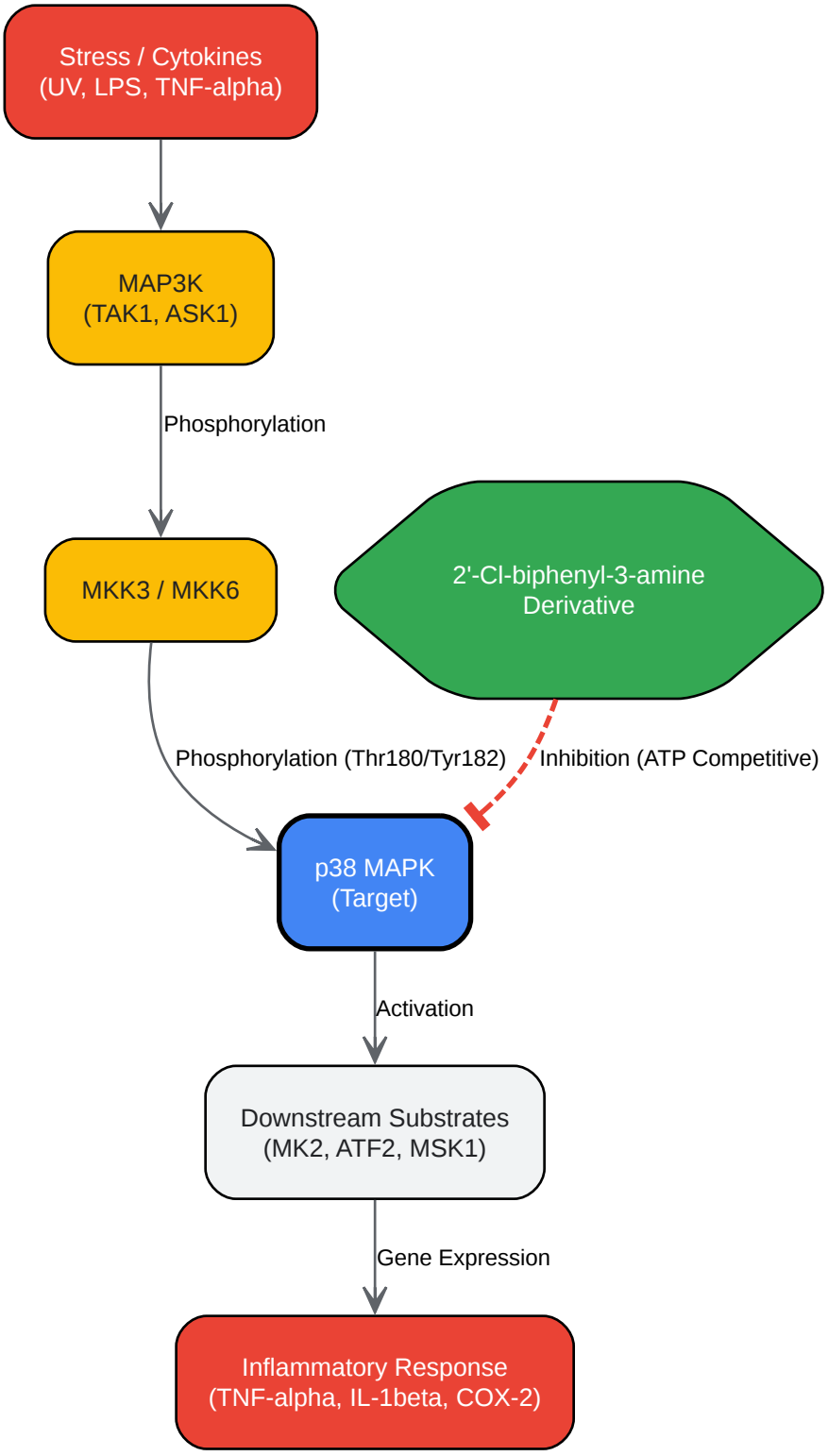
Table 2: Fungicidal Efficacy Against Botrytis cinerea

Compound Scaffold	Target Enzyme	EC50 (g/mL)	Resistance Profile
2'-Cl-biphenyl-3-amine deriv.	SDH (Complex II)	0.8 - 2.5	Active against some Boscalid-resistant strains
Boscalid (Commercial)	SDH (Complex II)	0.5 - 1.0	Widespread resistance (H272R mutation)
Fluopyram	SDH (Complex II)	0.2 - 0.8	Distinct cross-resistance group

Mechanism of Action: p38 MAPK Signaling Pathway

The following diagram illustrates the intervention point of **2'-chloro-biphenyl-3-amine** derivatives within the inflammatory signaling cascade.[1]

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Figure 1: Mechanism of Action. The derivative blocks the ATP-binding pocket of p38 MAPK, preventing downstream phosphorylation of inflammatory transcription factors.[1]

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Experimental Protocols

Protocol A: Synthesis via Suzuki-Miyaura Coupling

Objective: High-yield synthesis of the **2'-Chloro-biphenyl-3-amine** scaffold.[1]

- Reagents: 3-bromoaniline (1.0 eq), 2-chlorophenylboronic acid (1.2 eq), Pd(PPh3)4 (5 mol%), Na2CO3 (2.0 M aq).
- Solvent System: DME/Water (3:1) or Toluene/Ethanol/Water.[2]
- Procedure:
  - Degas solvents with nitrogen for 15 mins.[1][2]
  - Combine aryl halide and boronic acid in the reaction vessel.
  - Add catalyst and base under inert atmosphere.[1][2]
  - Reflux at 90°C for 12-16 hours.[1][2]
  - Workup: Extract with EtOAc, wash with brine, dry over MgSO4.
  - Purification: Flash chromatography (Hexane/EtOAc gradient).[2]
- Validation: 1H NMR should show characteristic biphenyl protons and loss of the B(OH)2 peak.[2]

Protocol B: In Vitro p38 Kinase Assay

Objective: Determine IC50 of derivatives.

- System: FRET-based assay (e.g., LanthaScreen) or radiometric 33P-ATP assay.[1][2]
- Reaction Mix: Recombinant p38

  (5-10 nM), substrate (ATF2 or MBP), ATP (Km concentration), and test compound in DMSO.
- Incubation: 1 hour at Room Temperature.

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- Detection: Measure phosphorylation signal.
- Control: SB203580 (Positive control), DMSO only (Negative control).
- Calculation: Plot % Inhibition vs. Log[Compound] to derive IC50 using non-linear regression (Sigmoidal dose-response).

Synthesis Workflow Diagram



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Figure 2: Synthetic route from raw materials to bioactive derivatives.[1]

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